

Essential Safety and Logistical Information for Handling AMD 3465 Hexahydrobromide

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Compound of Interest

Compound Name: AMD 3465 hexahydrobromide

Cat. No.: B10800333

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and operational guidance for the handling and disposal of **AMD 3465 hexahydrobromide**, a potent and selective CXCR4 antagonist. Adherence to these procedures is vital for ensuring laboratory safety and experimental integrity.

Compound Information and Storage

AMD 3465 hexahydrobromide is a crystalline solid used in research to study the CXCR4 signaling pathway, which is implicated in cancer metastasis and HIV entry into cells.^[1] Proper storage is critical to maintain its stability and efficacy.

Parameter	Value	Source
Molecular Weight	896.07 g/mol	^[2] ^[3]
Formula	C ₂₄ H ₃₈ N ₆ · 6HBr	^[2] ^[3]
CAS Number	185991-07-5	^[2] ^[3]
Appearance	Crystalline solid	^[2]
Long-term Storage	-20°C, under desiccating conditions	
Shipping Condition	Shipped with blue ice or at ambient temperature	^[2]

Personal Protective Equipment (PPE)

Due to its high potency, stringent PPE protocols must be followed to prevent accidental exposure. The following table outlines the recommended PPE for handling **AMD 3465 hexahydrobromide** in various laboratory settings.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator with a face shield- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (nitrile gloves)- Disposable sleeves	High risk of aerosolization and inhalation of the potent powder. Full respiratory and skin protection is essential.
Solution Preparation and Handling	- Chemical fume hood- Standard lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant nitrile gloves	Reduced risk of aerosolization, but potential for splashes and spills. Engineering controls (fume hood) are the primary means of protection.
General Laboratory Operations	- Lab coat- Safety glasses- Nitrile gloves	Standard laboratory practice to protect against incidental contact.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for the safe handling of **AMD 3465 hexahydrobromide** from receipt to disposal.

3.1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.

- Log the compound into the laboratory's chemical inventory.
- Store the container at -20°C in a designated, clearly labeled area for potent compounds.

3.2. Preparation of Stock Solutions Note: **AMD 3465 hexahydrobromide** is soluble in DMSO.
[\[2\]](#)

- Work Area Preparation:
 - Ensure a chemical fume hood is certified and functioning correctly.
 - Decontaminate the work surface before and after use.
 - Have a chemical spill kit readily accessible.
- Weighing the Compound:
 - Don the appropriate PPE for handling potent powders (see table above).
 - Use a dedicated, calibrated analytical balance within a ventilated enclosure if possible.
 - Carefully weigh the desired amount of the compound.
- Dissolution:
 - In the chemical fume hood, add the appropriate volume of fresh, anhydrous DMSO to the weighed compound to achieve the desired stock concentration.
 - Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, clearly labeled vials to avoid repeated freeze-thaw cycles.
 - Store stock solutions at -20°C for up to one month or at -80°C for up to six months.[\[4\]](#)

3.3. Preparation of Working Solutions

- Dilute the stock solution to the final working concentration using the appropriate cell culture medium or buffer inside a biological safety cabinet or chemical fume hood.
- It is recommended to prepare fresh working solutions for each experiment.[2]

Disposal Plan

All materials that have come into contact with **AMD 3465 hexahydrobromide** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	- Place in a dedicated, sealed, and clearly labeled hazardous waste container.- This includes empty vials, weigh boats, and contaminated consumables (e.g., pipette tips).
Contaminated PPE	- Carefully doff all disposable PPE to avoid skin contact.- Place in a sealed bag and dispose of as hazardous chemical waste.
Aqueous Waste	- Collect all liquid waste containing the compound in a sealed, leak-proof, and clearly labeled hazardous waste container.- Do not pour down the drain.
Sharps	- Dispose of contaminated needles and syringes in a designated sharps container for hazardous chemical waste.

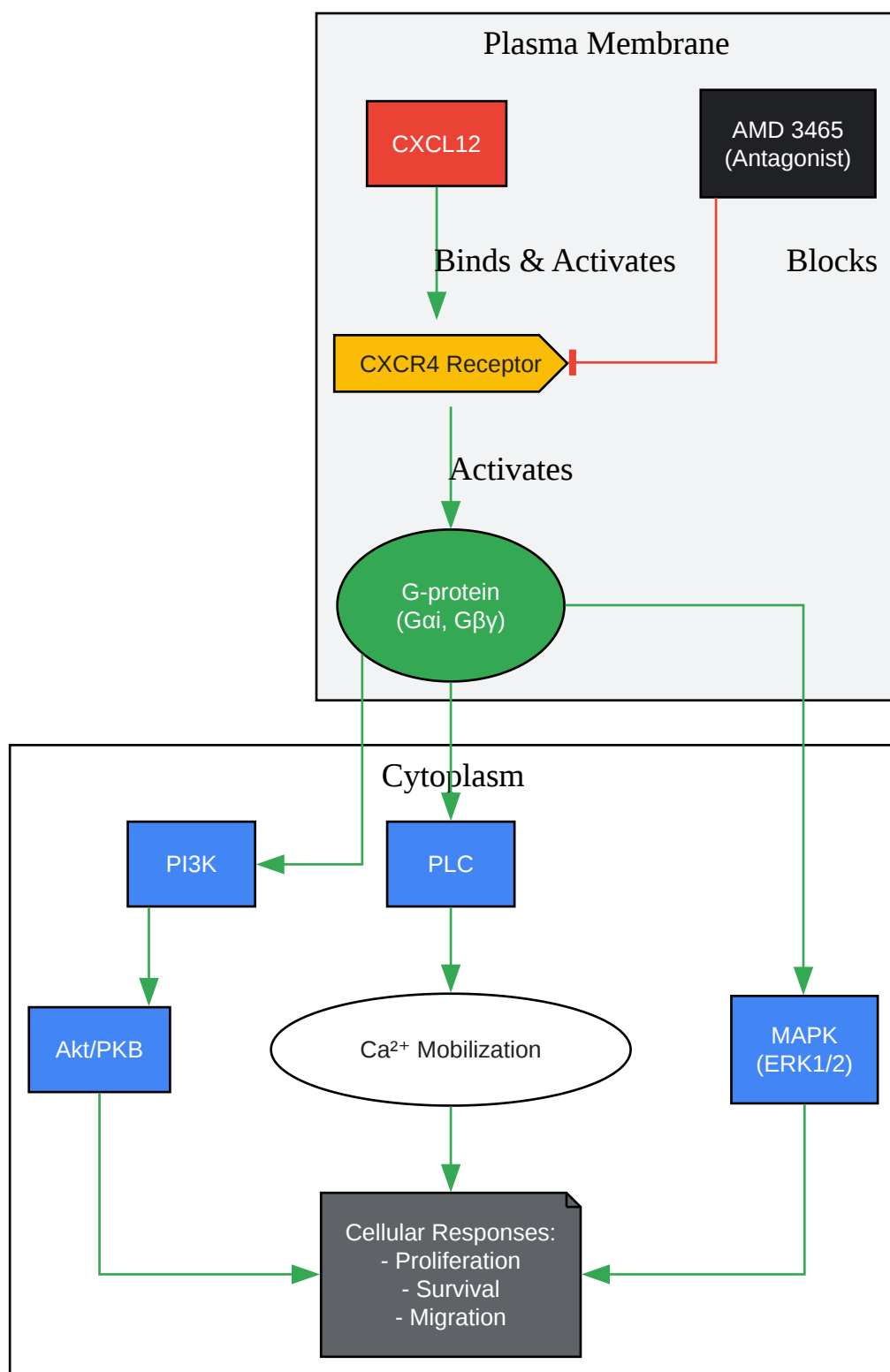
All hazardous waste must be disposed of through the institution's environmental health and safety office.

Experimental Protocols and Signaling Pathway

5.1. In Vitro Assay for CXCR4 Inhibition An example of an in vitro experiment is measuring the inhibition of CXCL12-induced calcium mobilization in a cell line expressing CXCR4.

- Cell Preparation: Plate CXCR4-expressing cells (e.g., SupT1 cells) in a suitable multi-well plate.
- Compound Treatment: Pre-incubate the cells with varying concentrations of **AMD 3465 hexahydrobromide**.
- Calcium Flux Assay: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
- Stimulation: Add the CXCR4 ligand, CXCL12, to induce calcium influx.
- Data Acquisition: Measure the change in fluorescence intensity using a plate reader to determine the extent of calcium mobilization.
- Analysis: Calculate the IC_{50} value of **AMD 3465 hexahydrobromide**, which is the concentration that inhibits 50% of the CXCL12-induced calcium response. AMD 3465 has been shown to have an IC_{50} of 17 nM in SupT1 cells for this process.[\[4\]](#)

5.2. CXCR4 Signaling Pathway **AMD 3465 hexahydrobromide** is an antagonist of the CXCR4 receptor. The binding of the natural ligand, CXCL12, to CXCR4 activates several downstream signaling pathways that are involved in cell survival, proliferation, and migration. AMD 3465 blocks these effects.



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Caption: CXCR4 signaling pathway and the inhibitory action of AMD 3465.

Disclaimer: The safety recommendations provided are based on general best practices for handling potent research compounds. A specific Safety Data Sheet (SDS) for **AMD 3465 hexahydrobromide** should be consulted for detailed hazard information. Always perform a risk assessment before handling any chemical.

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